

# N,O-Didesmethylvenlafaxine chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,O-Didesmethylvenlafaxine*

Cat. No.: B015946

[Get Quote](#)

## An In-depth Technical Guide to N,O-Didesmethylvenlafaxine

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**N,O-Didesmethylvenlafaxine** is a minor metabolite of the widely prescribed serotonin-norepinephrine reuptake inhibitor (SNRI), venlafaxine. Understanding the chemical structure and properties of venlafaxine's metabolites is crucial for a comprehensive understanding of its pharmacology, metabolism, and potential drug-drug interactions. This technical guide provides a detailed overview of the chemical structure, properties, and metabolic pathways related to **N,O-Didesmethylvenlafaxine**.

While this guide aims to be comprehensive, it is important to note that publicly available quantitative data on the specific pharmacological activity of **N,O-Didesmethylvenlafaxine** is limited. Much of the existing literature describes it as a minor and largely inactive metabolite. Furthermore, detailed experimental protocols for its synthesis and specific pharmacological assays are not readily available in peer-reviewed publications.

### Chemical Structure and Identification

A critical point of clarification is the distinction between two isomeric didesmethylated metabolites of venlafaxine: **N,O-Didesmethylvenlafaxine** and N,N-Didesmethylvenlafaxine.

These isomers differ in the position of the methyl group removal.

- **N,O-Didesmethylvenlafaxine:** This metabolite results from the removal of one methyl group from the nitrogen atom (N-demethylation) and the methyl group from the methoxy group on the phenyl ring (O-demethylation).
- **N,N-Didesmethylvenlafaxine:** This metabolite is formed by the removal of both methyl groups from the nitrogen atom (N,N-demethylation), while the methoxy group on the phenyl ring remains intact.[\[1\]](#)

This guide focuses on **N,O-Didesmethylvenlafaxine**.

## Chemical and Physical Properties

The following tables summarize the key chemical identifiers and computed physical properties for **N,O-Didesmethylvenlafaxine** and its related isomers for comparative purposes.

Table 1: Chemical Identification of Venlafaxine Metabolites

Identifier	N,O-Didesmethylvenlafaxine	N,N-Didesmethylvenlafaxine
IUPAC Name	4-[1-(1-hydroxycyclohexyl)-2-(methylamino)ethyl]phenol <a href="#">[2]</a>	1-[2-amino-1-(4-methoxyphenyl)ethyl]cyclohexan-1-ol
CAS Number	135308-74-6 <a href="#">[3]</a>	93413-77-5
Molecular Formula	C <sub>15</sub> H <sub>23</sub> NO <sub>2</sub>	C <sub>15</sub> H <sub>23</sub> NO <sub>2</sub> <a href="#">[1]</a>
SMILES String	CNCC(C1=CC=C(C=C1)O)C2(CCCCC2)O	COC1=CC=C(C=C1)C(CN)C2(CCCCC2)O <a href="#">[1]</a>

Table 2: Computed Physicochemical Properties

Property	N,O-Didesmethylvenlafaxine	N,N-Didesmethylvenlafaxine
Molecular Weight	249.35 g/mol [2]	249.35 g/mol [1]
Topological Polar Surface Area	52.5 Å <sup>2</sup>	52.5 Å <sup>2</sup>
Hydrogen Bond Donor Count	3	2
Hydrogen Bond Acceptor Count	3	3
Rotatable Bond Count	5	5
LogP (Predicted)	2.1	2.5

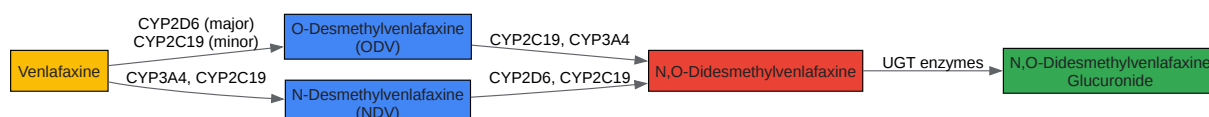
## Metabolic Pathway of Venlafaxine

Venlafaxine undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 (CYP) enzymes. The formation of **N,O-Didesmethylvenlafaxine** is a secondary metabolic step, occurring after the initial demethylation of venlafaxine to its primary metabolites, O-desmethylvenlafaxine (ODV) and N-desmethylvenlafaxine (NDV).[4]

**N,O-Didesmethylvenlafaxine** is formed through two main routes:

- O-demethylation of N-desmethylvenlafaxine: This reaction is catalyzed by CYP2D6 and to a lesser extent by CYP2C19.[5]
- N-demethylation of O-desmethylvenlafaxine: This step is primarily mediated by CYP2C19 and CYP3A4.[2]

Further metabolism of **N,O-Didesmethylvenlafaxine** can occur through glucuronidation.[4]



[Click to download full resolution via product page](#)

Metabolic pathway of venlafaxine to **N,O-Didesmethylvenlafaxine**.

## Pharmacological Properties

The pharmacological activity of **N,O-Didesmethylvenlafaxine** is reported to be significantly lower than that of the parent drug, venlafaxine, and its major active metabolite, O-desmethylvenlafaxine.[5][6] While venlafaxine and ODV are potent inhibitors of both serotonin (SERT) and norepinephrine (NET) reuptake, **N,O-Didesmethylvenlafaxine** is generally considered to be a minor, inactive metabolite.[7]

A comprehensive search of scientific literature did not yield specific quantitative data (e.g.,  $IC_{50}$  or  $K_i$  values) for the binding affinity of **N,O-Didesmethylvenlafaxine** to SERT and NET. This lack of data prevents a direct quantitative comparison with venlafaxine and its other metabolites in this guide.

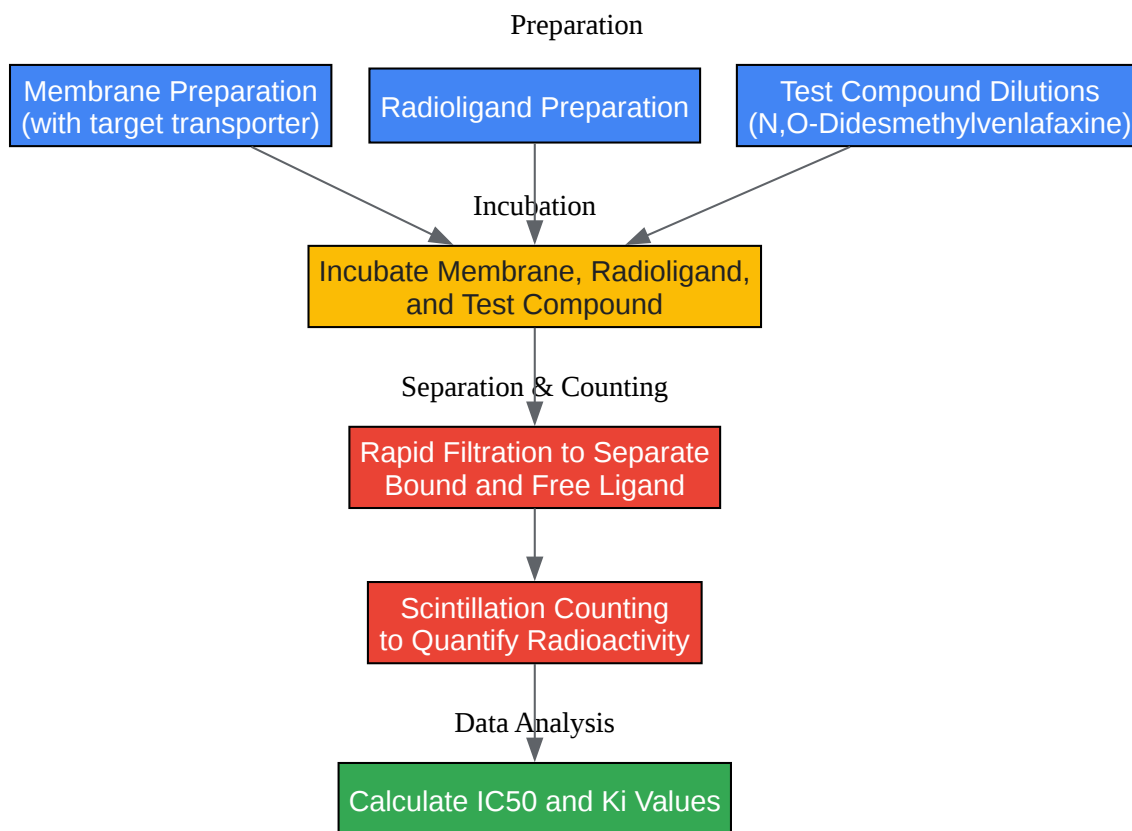
## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **N,O-Didesmethylvenlafaxine** as a reference standard are not readily available in the public domain. However, general synthetic strategies for venlafaxine and its impurities often involve multi-step processes that could potentially be adapted for the targeted synthesis of this specific metabolite. One plausible, though not explicitly detailed, approach could involve the N-methylation of a suitable precursor.

Similarly, specific and detailed protocols for in vitro and in vivo pharmacological characterization of **N,O-Didesmethylvenlafaxine** are not extensively published. However, a general workflow for assessing the binding affinity of a compound to neurotransmitter transporters using a radioligand binding assay is described below.

## General Experimental Workflow: Radioligand Binding Assay

This diagram illustrates a typical workflow for determining the binding affinity of a test compound like **N,O-Didesmethylvenlafaxine** to a target receptor or transporter.



[Click to download full resolution via product page](#)

General workflow for a radioligand binding assay.

## Conclusion

**N,O-Didesmethylvenlafaxine** is a minor, secondary metabolite of venlafaxine, formed through the further metabolism of O-desmethylvenlafaxine and N-desmethylvenlafaxine by CYP enzymes. While its chemical structure and position in the metabolic cascade are well-defined, there is a notable lack of quantitative data regarding its pharmacological activity. The available evidence suggests it is significantly less active than venlafaxine and its primary active metabolite. For researchers and drug development professionals, **N,O-**

**Didesmethylvenlafaxine** serves as an important marker in comprehensive pharmacokinetic and drug metabolism studies of venlafaxine. Further research is warranted to fully quantify its pharmacological profile and to develop standardized synthetic and analytical protocols.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N,N-Didesmethylvenlafaxine | C<sub>15</sub>H<sub>23</sub>NO<sub>2</sub> | CID 9795857 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ClinPGx [clinpgx.org]
- 3. N-Desmethylvenlafaxine | C<sub>16</sub>H<sub>25</sub>NO<sub>2</sub> | CID 3501942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. SMPDB [smpdb.ca]
- 5. ClinPGx [clinpgx.org]
- 6. Enantioselective analysis of venlafaxine and its active metabolites: A review on the separation methodologies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Joint population pharmacokinetic modeling of venlafaxine and O-desmethyl venlafaxine in healthy volunteers and patients to evaluate the impact of morbidity and concomitant medication - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N,O-Didesmethylvenlafaxine chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015946#n-o-didesmethylvenlafaxine-chemical-structure-and-properties]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)